

High-performance liquid chromatography (HPLC) for aminoglutethimide quantification

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Compound of Interest

Compound Name:	<i>R-(+)-Aminoglutethimide tartrate salt</i>
CAS No.:	57344-88-4
Cat. No.:	B610415

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Application Note: High-Performance Liquid Chromatography (HPLC) for Aminoglutethimide Quantification

Executive Summary & Clinical Context

Aminoglutethimide (AG) is a non-steroidal aromatase inhibitor and anticonvulsant used primarily in the management of Cushing's syndrome and metastatic breast cancer. It functions by blocking the enzymatic conversion of cholesterol to pregnenolone (P450_{scc} inhibition) and the aromatization of androgens to estrogens.

Because AG is a chiral drug administered as a racemic mixture—where the (

)-enantiomer is a more potent aromatase inhibitor and the (

)-enantiomer carries more anticonvulsant activity—precise quantification is critical. This guide provides two distinct protocols:

- Routine Bioanalytical Quantification: A robust, high-throughput method for total AG in plasma.
- Chiral Separation: A specialized method for resolving enantiomers to study stereoselective pharmacokinetics.

Method Development Strategy: The "Why" Behind the Protocol

Chromatographic Physics & Chemistry

- Stationary Phase Selection: AG contains a piperidine-2,6-dione ring and an aniline moiety. A C18 (Octadecyl) column is the industry standard for total quantification due to its ability to retain the hydrophobic glutarimide core while allowing pH tuning to manage the ionization of the primary amine ().
- Mobile Phase Optimization:
 - pH Control: Maintaining a pH between 3.5 and 4.5 ensures the amino group is partially protonated, improving peak shape and solubility without causing rapid column degradation. Ammonium formate or phosphate buffers are preferred.
 - Organic Modifier: Acetonitrile (ACN) provides sharper peaks and lower backpressure compared to methanol, which is crucial for high-throughput clinical runs.
- Detection: The aniline ring provides a strong UV chromophore. Detection at 242 nm offers the optimal signal-to-noise ratio, minimizing interference from non-aromatic plasma components.

Protocol 1: Routine Bioanalytical Quantification (Plasma/Serum)

Objective: Quantification of total Aminoglutethimide in human plasma for pharmacokinetic (PK) monitoring.

Materials & Reagents

- Analyte: Aminoglutethimide (Reference Standard).^{[1][2][3]}
- Internal Standard (IS): m-Aminoglutethimide (structural isomer) or Glutethimide (synthetic precursor). Note: m-AG is preferred for identical extraction efficiency.
- Solvents: HPLC-grade Acetonitrile, Methanol, Water.
- Buffer: Ammonium Formate (100 mM), Formic Acid.

Chromatographic Conditions

Parameter	Setting
Column	C18 (e.g., Hypersil ODS or chemically equivalent), 150 mm × 4.6 mm, 3–5 μm
Mobile Phase	Isocratic: 15% Acetonitrile / 85% Ammonium Formate Buffer (100 mM, pH 3.5)
Flow Rate	1.0 – 1.5 mL/min
Temperature	Ambient (25°C)
Detection	UV @ 242 nm
Injection Vol	20–50 μL
Run Time	~8–10 minutes

Sample Preparation: Protein Precipitation

Rationale: Liquid-Liquid Extraction (LLE) is cleaner but labor-intensive. Protein precipitation with ACN is sufficient for UV detection limits required in therapeutic monitoring (>0.5 μg/mL).

- Aliquot: Transfer 200 μL of plasma into a 1.5 mL centrifuge tube.
- Spike IS: Add 20 μL of Internal Standard working solution (50 μg/mL).
- Precipitate: Add 400 μL of ice-cold Acetonitrile. Vortex vigorously for 30 seconds.

- Centrifuge: Spin at $10,000 \times g$ for 10 minutes at 4°C .
- Clarify: Transfer the supernatant to a clean vial.
- Inject: Inject supernatant directly (or dilute 1:1 with mobile phase buffer if peak shape distortion occurs due to strong solvent effect).

Workflow Diagram



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Caption: Streamlined protein precipitation workflow for high-throughput plasma analysis.

Protocol 2: Chiral Separation (Enantiomeric Purity)

Objective: Resolution of (

)-(+)-AG and (

)-(-)-AG to determine enantiomeric purity or stereoselective metabolism.

Chromatographic Conditions

Rationale: Polysaccharide-based chiral columns (Cellulose tris-3,5-dimethylphenylcarbamate) are superior for separating glutarimide derivatives.

Parameter	Setting
Column	Chiralcel OD-H (or equivalent cellulose-based column), 250 mm × 4.6 mm, 5 μm
Mode	Normal Phase (preferred for maximum selectivity)
Mobile Phase	Hexane : Ethanol (90:10 v/v)
Flow Rate	0.5 – 1.0 mL/min
Detection	UV @ 257 nm (secondary max) or 242 nm
Selectivity ()	Typically > 1.2 for R/S enantiomers

Note: For biological samples in this mode, a Liquid-Liquid Extraction (LLE) with Ethyl Acetate or Dichloromethane is mandatory to remove water, as water can damage normal-phase chiral columns.

Validation Parameters (ICH Guidelines)

To ensure the trustworthiness of these methods, the following criteria must be met during validation:

Parameter	Acceptance Criteria	Notes
Linearity		Range: 0.1 – 100 μg/mL
Accuracy	85–115%	At Low, Mid, and High QC levels
Precision	CV < 15%	Intra-day and Inter-day
LOD / LOQ	LOQ 0.1 μg/mL	Signal-to-Noise ratio > 10
Recovery	> 80%	Absolute recovery from plasma matrix

Troubleshooting & Optimization

- Interference at : If endogenous plasma peaks co-elute with AG, adjust the buffer pH. Lowering pH to 3.0 increases the ionization of the amine, shifting AG retention time earlier relative to neutrals.
- Peak Tailing: AG is a basic drug. If tailing occurs on the C18 column, add 10 mM Triethylamine (TEA) to the mobile phase (competes for silanol sites) or use a "base-deactivated" (BDS) column.
- Column Life: When using protein precipitation, guard columns are mandatory to prevent frit clogging from residual proteins.

References

- Robinson, B. A., & Cornell, F. N. (1983). Liquid-chromatographic determination of aminoglutethimide in plasma.[4] *Clinical Chemistry*, 29(6), 1104–1105.[4] [Link](#)
- Aboul-Enein, H. Y., & Islam, M. R. (1991). Direct enantiomeric high performance liquid chromatographic separation of aminoglutethimide and its major metabolite on a series of Chiralcel OD and Chiralcel OJ columns. *Biomedical Chromatography*, 5(2), 74–77. [Link](#)
- Schanche, J. S., et al. (1984). Determination of aminoglutethimide and N-acetylamino-glutethimide in human plasma by reversed-phase liquid chromatography. *Therapeutic Drug Monitoring*, 6(2). [Link](#)
- United States Pharmacopeia (USP). USP Monograph: Aminoglutethimide.[5] [Link](#)

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Sources

- 1. acpjournals.org [acpjournals.org]

- [2. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [3. Aminoglutethimide - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [4. Liquid-chromatographic determination of aminoglutethimide in plasma - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [5. Aminoglutethimide | C13H16N2O2 | CID 2145 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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